

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Aminobenzamide

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Compound of Interest

Compound Name: 2-Aminobenzamide

Cat. No.: B116534

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For Immediate Implementation by Laboratory Personnel

This guide provides essential safety and logistical information for the proper handling and disposal of **2-Aminobenzamide**, a compound utilized in various research and development applications. Adherence to these protocols is critical for ensuring personnel safety and maintaining a secure laboratory environment. This document is intended for researchers, scientists, and drug development professionals.

Essential Safety and Handling Data

A thorough understanding of the properties of **2-Aminobenzamide** is the foundation of its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O	[1][2]
Molecular Weight	136.15 g/mol	[1][2]
Appearance	Off-White to Pale Beige/Light brown crystalline powder/solid	[1][3][4]
Melting Point	111 - 114 °C (231.8 - 237.2 °F)	[3]
Boiling Point	300 °C (572 °F) at 760 mmHg	[3]
Water Solubility	1.74 g/L	[5]
logP (Octanol-Water Partition Coefficient)	-0.3 to 0.64	[5]
Vapor Pressure	2.63E-05 mm Hg	[4]
Acute Toxicity (Fish)	LC50: 354 - 439 mg/L, 96h (Pimephales promelas)	[3]

Note: Occupational exposure limits for **2-Aminobenzamide** have not been established by major regulatory bodies.[3][6] Therefore, it is crucial to minimize exposure through engineering controls and personal protective equipment.

Personal Protective Equipment (PPE): Your First Line of Defense

The use of appropriate personal protective equipment is mandatory when handling **2-Aminobenzamide** to prevent skin and eye contact, inhalation, and ingestion.[7]

- Eye and Face Protection: Wear chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][6] A face shield may be required for operations with a higher risk of splashing.[8]
- Skin Protection:

- Gloves: Wear impervious protective gloves appropriate for handling chemicals.[9]
Regularly inspect gloves for any signs of degradation or puncture before use.
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin exposure.[3][6]
- Respiratory Protection:
 - For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[6]
 - In a well-ventilated area with engineering controls such as a fume hood, respiratory protection may not be necessary for small-scale use.[3][6]

Operational Plan: Step-by-Step Handling Protocol

This section outlines a standard operating procedure for the weighing and dissolution of solid **2-Aminobenzamide**.

1. Preparation and Precaution:

- Before beginning any work, ensure you are familiar with the hazards of **2-Aminobenzamide** by reviewing the Safety Data Sheet (SDS).[10]
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[7]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Gather all necessary equipment: **2-Aminobenzamide** container, weighing paper or boat, spatula, beaker or flask for dissolution, solvent, and a magnetic stir bar if needed.

2. Weighing the Compound:

- Place a clean, dry weighing boat or a piece of creased weighing paper on the analytical balance.
- Tare the balance to zero.
- Carefully use a clean spatula to transfer the desired amount of **2-Aminobenzamide** from its container to the weighing boat. Avoid generating dust.[7]
- Record the exact weight of the compound.
- Securely close the **2-Aminobenzamide** container immediately after use.[7]

3. Dissolution:

- Carefully transfer the weighed **2-Aminobenzamide** into the designated beaker or flask.
- To ensure a quantitative transfer, rinse the weighing boat with a small amount of the intended solvent and add the rinsing to the beaker/flask.
- Add the desired volume of solvent to the beaker/flask.
- If necessary, place a magnetic stir bar in the vessel and use a stir plate to facilitate dissolution. Gentle heating may be applied if the solvent is not volatile and the process is monitored.

4. Post-Handling:

- Thoroughly wash your hands with soap and water after handling the compound, even if gloves were worn.[\[7\]](#)
- Clean all contaminated surfaces and equipment.
- Dispose of any contaminated materials as outlined in the disposal plan below.

Disposal Plan: Ensuring a Safe and Compliant Waste Stream

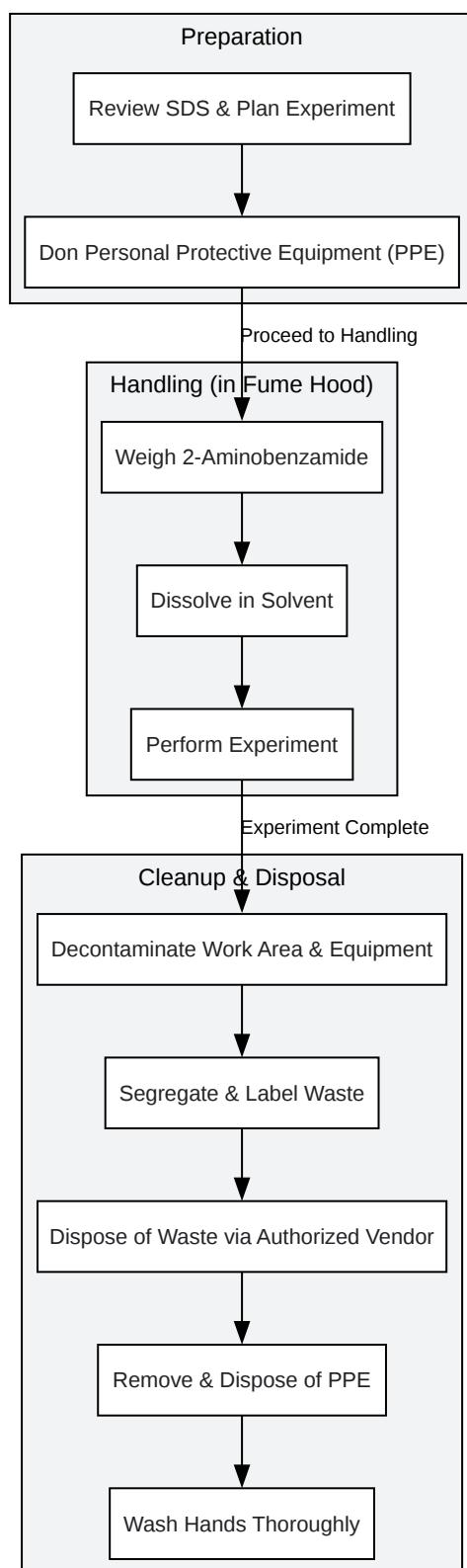
Proper disposal of **2-Aminobenzamide** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste materials containing **2-Aminobenzamide**, including excess solid, contaminated weighing paper, and disposable gloves, in a designated and clearly labeled hazardous waste container.[\[9\]](#)
 - The container must be kept tightly closed except when adding waste.[\[9\]](#)
- Disposal Procedure:
 - Dispose of **2-Aminobenzamide** waste through an authorized hazardous or special waste collection point.[\[3\]](#)
 - All disposal activities must be in accordance with local, state, and federal regulations.[\[5\]](#)

- Do not dispose of **2-Aminobenzamide** down the drain or in the general trash.
- Container Disposal:
 - Empty containers should be handled as if they still contain the product.^[5] Do not reuse empty containers. They should be disposed of in the same manner as the chemical waste.

Workflow for Handling 2-Aminobenzamide

The following diagram illustrates the key stages and decision points for the safe handling of **2-Aminobenzamide** in a laboratory setting.



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Caption: Workflow for the safe handling of **2-Aminobenzamide**.

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